

Application Note: Structural Elucidation of 4-Methoxypentanoic Acid using ^{13}C NMR Spectroscopy

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Compound of Interest

Compound Name: 4-Methoxypentanoic acid

CAS No.: 818-65-5

Cat. No.: B2780891

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Introduction

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) spectroscopy is a powerful analytical technique for the structural elucidation of organic molecules.^[1] It provides valuable information about the number and chemical environment of carbon atoms within a molecule.^[1] For drug development and quality control, precise characterization of novel chemical entities is paramount. This application note provides a detailed guide to understanding and acquiring ^{13}C NMR data for **4-methoxypentanoic acid**, a substituted carboxylic acid. We will delve into the predicted ^{13}C NMR chemical shifts, the rationale behind peak assignments, and a comprehensive protocol for sample preparation and spectral acquisition.

The structure of **4-methoxypentanoic acid**, with its carboxylic acid, ether, and aliphatic functionalities, presents a distinct ^{13}C NMR spectrum. The chemical shift of each carbon is influenced by its local electronic environment, making ^{13}C NMR an excellent tool for confirming its molecular structure.

Predicted ^{13}C NMR Chemical Shifts of 4-Methoxypentanoic Acid

Due to the absence of a publicly available experimental spectrum, the following ^{13}C NMR chemical shifts for **4-methoxypentanoic acid** in CDCl_3 are predicted using advanced computational algorithms.^{[2][3]} These predictions are based on large databases of known chemical shifts and provide a reliable estimate for spectral analysis.^{[4][5][6]}

Structure of **4-Methoxypentanoic Acid**:

Table 1: Predicted ^{13}C NMR Chemical Shifts for **4-Methoxypentanoic Acid**

Carbon Atom	Predicted Chemical Shift (ppm)	Rationale for Assignment
C1 (C=O)	~178-182	The carbonyl carbon of a carboxylic acid is highly deshielded and typically appears in this downfield region. [7] [8] [9]
C2 (-CH2-)	~30-35	This methylene carbon is adjacent to the electron-withdrawing carboxylic acid group, causing a downfield shift compared to a simple alkane.
C3 (-CH2-)	~35-40	This methylene carbon is influenced by both the carboxylic acid and the methoxy group, resulting in a slightly more downfield shift than C2.
C4 (-CH-)	~70-75	The carbon atom bonded to the electronegative oxygen of the methoxy group is significantly deshielded.
C5 (-CH3)	~20-25	The methyl carbon attached to the chiral center (C4).
C6 (-OCH3)	~55-60	The carbon of the methoxy group is deshielded due to the attached oxygen atom.

Experimental Protocol: Acquiring a ¹³C NMR Spectrum

This section outlines a detailed protocol for the preparation of a **4-methoxypentanoic acid** sample and the setup of a ^{13}C NMR experiment.

I. Sample Preparation

The quality of the NMR spectrum is highly dependent on proper sample preparation.

- Analyte and Solvent Selection:
 - Weigh approximately 10-20 mg of **4-methoxypentanoic acid**.
 - Select a suitable deuterated solvent. Deuterated chloroform (CDCl_3) is a common choice for non-polar to moderately polar organic molecules. For carboxylic acids, deuterated dimethyl sulfoxide (DMSO-d_6) can also be used, which may improve the observation of the acidic proton in ^1H NMR.[\[10\]](#)
- Sample Dissolution:
 - Transfer the weighed **4-methoxypentanoic acid** into a clean, dry NMR tube.
 - Add approximately 0.6-0.7 mL of the chosen deuterated solvent to the NMR tube.
 - Cap the NMR tube and gently vortex or sonicate the sample to ensure complete dissolution.
- Internal Standard (Optional):
 - For precise chemical shift referencing, a small amount of an internal standard such as tetramethylsilane (TMS) can be added. TMS is defined as 0 ppm in both ^1H and ^{13}C NMR spectra.[\[11\]](#)

II. NMR Spectrometer Setup and Data Acquisition

The following parameters are recommended for a standard 1D ^{13}C NMR experiment on a 400 MHz spectrometer.

- Instrument Tuning and Locking:

- Insert the sample into the NMR magnet.
- Lock the spectrometer onto the deuterium signal of the solvent.
- Tune and match the ^{13}C probe to the correct frequency.
- Acquisition Parameters:
 - Pulse Program: A standard single-pulse experiment with proton decoupling (e.g., zgpg30 or zgdc30 on Bruker instruments) is recommended.[\[12\]](#)
 - Acquisition Time (AQ): Set to 1.0 - 2.0 seconds.
 - Relaxation Delay (D1): A delay of 2.0 seconds is a good starting point.[\[12\]](#) For quantitative analysis, a longer delay of 5 times the longest T1 relaxation time is necessary.[\[1\]](#)
 - Number of Scans (NS): Due to the low natural abundance of ^{13}C (1.1%), a larger number of scans is required compared to ^1H NMR.[\[1\]](#) Start with 128 scans and increase as needed to improve the signal-to-noise ratio.[\[12\]](#)
 - Spectral Width (SW): A spectral width of 0 to 220 ppm is appropriate for most organic molecules.[\[11\]](#)
 - Temperature: Maintain a constant temperature, typically 298 K (25 °C).

Data Processing and Analysis

- Fourier Transformation: Apply a Fourier transform to the acquired Free Induction Decay (FID) to obtain the frequency-domain spectrum.
- Phase Correction: Manually or automatically correct the phase of the spectrum to ensure all peaks are in the positive absorptive mode.
- Baseline Correction: Apply a baseline correction to obtain a flat baseline.
- Referencing: Reference the spectrum by setting the TMS peak to 0 ppm or the solvent peak to its known chemical shift (e.g., CDCl_3 at 77.16 ppm).

- Peak Picking and Integration: Identify all peaks and determine their chemical shifts. While ^{13}C NMR is generally not quantitative under standard conditions, relative peak intensities can provide some information.^{[11][13]}

Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental workflow for acquiring the ^{13}C NMR spectrum of **4-methoxypentanoic acid**.



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Caption: Experimental workflow for ^{13}C NMR analysis.

Conclusion

This application note provides a comprehensive guide to the ^{13}C NMR analysis of **4-methoxypentanoic acid**. By combining predicted chemical shift data with a robust experimental protocol, researchers can confidently acquire and interpret high-quality ^{13}C NMR spectra for structural verification and characterization. The methodologies described herein are broadly applicable to a wide range of small organic molecules, underscoring the indispensable role of ^{13}C NMR in modern chemical and pharmaceutical research.

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